

An In-depth Technical Guide to the Excitation and Emission Spectra of Cyanine5

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Compound of Interest

Compound Name: Cyanine5 phosphoramidite

Cat. No.: B15497092

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectral properties of Cyanine5 (Cy5), a widely used fluorescent dye in biological research and drug development. It details the quantitative spectral data, experimental protocols for its characterization, and the fundamental principles governing its fluorescence.

Core Spectral Properties of Cyanine5

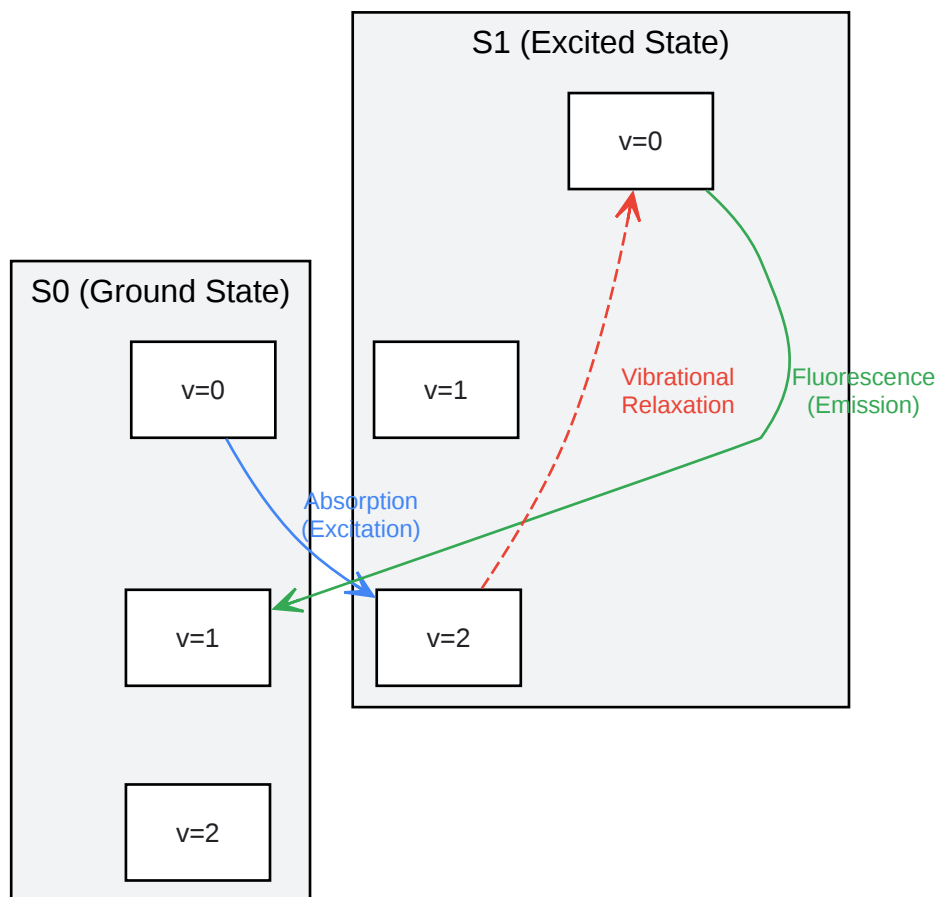
Cyanine5 is a far-red fluorescent dye known for its brightness and photostability, making it a popular choice for a variety of applications including fluorescence microscopy, flow cytometry, and FRET-based assays.^[1] Its spectral characteristics are summarized below. It is important to note that these values can be influenced by the dye's local environment, including the solvent and conjugation to biomolecules.^{[2][3]}

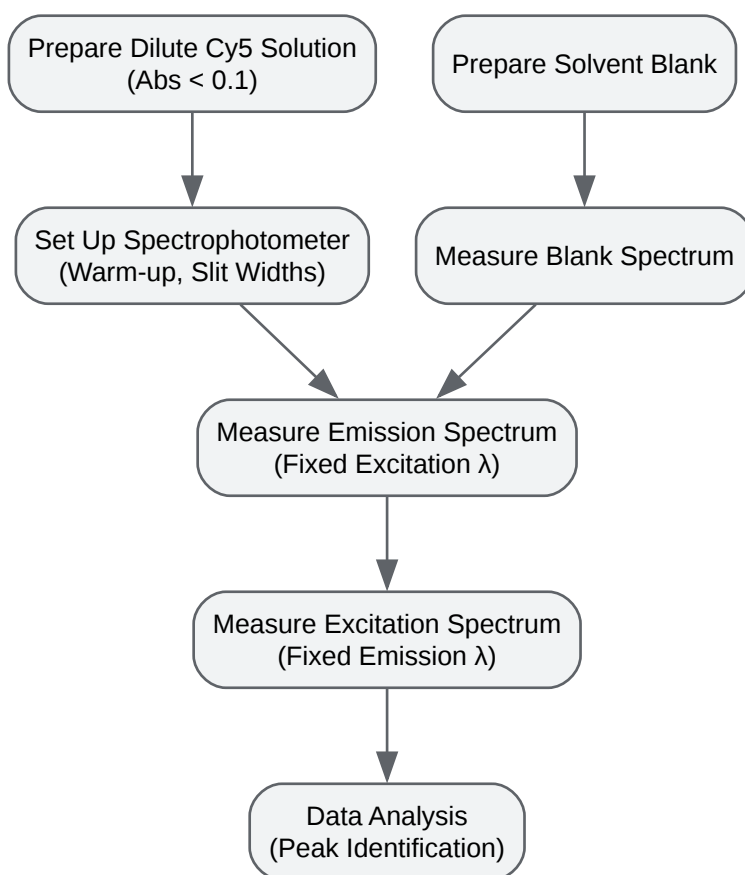
Property	Value	Solvent/Conditions	Source(s)
Excitation Maximum (λ_{ex})	~649 - 651 nm	Various aqueous buffers	[2]
Emission Maximum (λ_{em})	~666 - 670 nm	Various aqueous buffers	[2]
Molar Extinction Coefficient (ϵ)	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	Aqueous buffer	[4]
Quantum Yield (Φ)	~0.2 - 0.3	Aqueous buffer	[5][6]
Stokes Shift	~17 - 19 nm	Calculated from λ_{ex} and λ_{em}	N/A

Understanding the Fluorescence of Cyanine5: The Jablonski Diagram

The process of fluorescence, from the absorption of light to the emission of a photon, can be visualized using a Jablonski diagram. This diagram illustrates the electronic and vibrational states of a molecule and the transitions between them.

Jablonski Diagram for Cyanine5 Fluorescence





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References

- 1. Cyanines | AAT Bioquest [aatbio.com]
- 2. Cy5 Spectrum: Key Properties & Applications [baseclick.eu]
- 3. Substituent Effects on the Solubility and Electronic Properties of the Cyanine Dye Cy5: Density Functional and Time-Dependent Density Functional Theory Calculations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Protein Extinction Coefficient and Concentration Calculation [novoprolabs.com]
- 5. researchgate.net [researchgate.net]

- 6. Fluorescence spectral properties of cyanine dye-labeled DNA oligomers on surfaces coated with silver particles - PMC [pmc.ncbi.nlm.nih.gov]
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